

Troubleshooting Pressure Spikes with the MRV-03 Valve: A Technical Support Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MRV03-068

Cat. No.: B14752382

[Get Quote](#)

This technical support center is designed to assist researchers, scientists, and drug development professionals in troubleshooting pressure spikes that may occur during experiments involving the MRV-03 modular relief valve.

Frequently Asked Questions (FAQs)

Q1: What is the primary function of the MRV-03 valve in an experimental setup?

The MRV-03 is a modular relief valve designed to limit the pressure within a fluidic circuit to a predetermined maximum.^{[1][2]} In a research context, it is often used to protect sensitive components of an experimental setup, such as columns, sensors, or microfluidic chips, from overpressure damage.

Q2: What are the typical operating pressure ranges for the MRV-03 valve?

The MRV-03 valve is available in four different pressure ranges, which can be adjusted to suit the specific needs of an experiment. The available ranges are 100-500 PSI, 100-1000 PSI, 100-3000 PSI, and 100-4500 PSI.^{[1][2]}

Q3: I am experiencing sudden, sharp increases in my system pressure. What are the most common causes?

Sudden pressure spikes are often indicative of a blockage or obstruction within the fluid path. Common culprits include:

- Clogged frits or filters: Particulates from the mobile phase or sample can accumulate on in-line filters or column inlet frits.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Precipitation of sample or buffer salts: Changes in solvent composition can cause components of your mobile phase or sample to precipitate within the tubing or valve.[\[3\]](#)[\[4\]](#)
- Air bubbles in the system: Air bubbles can become trapped in the pump, valve, or other components, leading to pressure fluctuations.[\[5\]](#)[\[6\]](#)
- Incorrect valve setting: The pressure setting on the MRV-03 valve may be incorrect for the current application.

Q4: My system pressure is consistently high, but not spiking. What should I investigate?

Consistently high backpressure can be caused by several factors:

- Highly viscous mobile phase: Solvents with high viscosity will naturally lead to higher system pressures.[\[3\]](#)[\[7\]](#)
- Tubing with a small internal diameter: The dimensions of the tubing used in your system can significantly impact backpressure.[\[7\]](#)
- Column degradation: Over time, the packing material within a chromatography column can degrade, leading to increased backpressure.


Q5: Can the MRV-03 valve itself be the cause of pressure issues?

While the MRV-03 is a robust component, it can contribute to pressure problems if it is not functioning correctly. A malfunctioning valve could be stuck, have a broken spring, or have a plugged balance hole, although these are less common causes of sudden spikes.[\[1\]](#)

Troubleshooting Guide

Systematic Approach to Diagnosing Pressure Spikes

When encountering pressure spikes, a systematic approach is crucial to quickly identify and resolve the issue. The following workflow can guide you through the troubleshooting process.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for diagnosing pressure spikes.

Quantitative Data Summary

The following table summarizes the key specifications for the MRV-03 series of modular relief valves.

Parameter	Specification
Models	MRV-03-P, MRV-03-W, MRV-03-A, MRV-03-B[1][2]
Maximum Flow Rate	Up to 70 L/min (18.5 GPM)[8]
Maximum Pressure	Up to 315 bar (4500 PSI)[2][9]
Pressure Adjustment Ranges	0: 100 - 500 PSI1: 100 - 1000 PSI2: 100 - 3000 PSI3: 100 - 4500 PSI[1][2]
Port Size	3/8"[9]
Weight	Approx. 2.7 kg (5.95 lbs)[8]

Experimental Protocols

Protocol for Diagnosing the Source of a Pressure Spike

This protocol provides a step-by-step method for systematically isolating the component responsible for pressure spikes in a typical liquid chromatography or flow chemistry setup.


Materials:

- Your experimental system (pump, injector, MRV-03 valve, column, detector)
- Appropriate solvents (e.g., degassed mobile phase, isopropanol)
- Replacement tubing and fittings
- Wrenches and other tools for loosening and tightening fittings
- Beaker for waste collection

Procedure:

- Initial Observation: Note the pressure at which the spikes occur and the frequency of the spikes.
- System Flush: Begin by flushing the entire system with a solvent known to be free of particulates and in which your sample and buffers are highly soluble (e.g., a filtered and degassed mixture of methanol/water).
- Isolate the Pump:
 - Disconnect the tubing from the pump outlet.
 - Place the outlet tubing into a beaker.
 - Run the pump at a typical flow rate and observe the pressure. The pressure should be very low and stable.
 - If pressure spikes persist, the issue is likely with the pump (e.g., air bubbles, faulty check valves). Proceed to troubleshoot the pump according to the manufacturer's instructions.
- Inspect In-line Components (pre-column):
 - If the pump pressure is stable, reconnect the pump to the injector and any in-line filters before the column.
 - Bypass the column by connecting the tubing from the injector outlet directly to the detector inlet (or a waste line).
 - Run the pump and observe the pressure. If spikes reappear, the blockage is in the injector, tubing, or filters.
 - Systematically replace each component in this section with a new or known-good component until the pressure stabilizes.
- Evaluate the Column:
 - If the pressure is stable without the column, the column is the likely source of the overpressure.

- Attempt to backflush the column according to the manufacturer's instructions. Caution: Only backflush columns that are designated as backflushable.
- If backflushing does not resolve the issue, the column inlet frit may be permanently clogged, and the column may need to be replaced.
- Check the MRV-03 Valve:
 - If pressure spikes are observed even when the main flow path is clear, inspect the MRV-03 valve.
 - Ensure the pressure setting is appropriate for your application.
 - Visually inspect the valve for any signs of contamination or blockage in the relief port.



[Click to download full resolution via product page](#)

Caption: Diagram of a typical experimental fluidic path.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. intlfp.com [intlfp.com]
- 2. coastalhydraulics.net [coastalhydraulics.net]
- 3. mastelf.com [mastelf.com]
- 4. nacalai.com [nacalai.com]
- 5. chromatographyonline.com [chromatographyonline.com]
- 6. ossila.com [ossila.com]
- 7. santamedhk.com [santamedhk.com]
- 8. shriank.com [shriank.com]
- 9. chia-wang.com [chia-wang.com]
- To cite this document: BenchChem. [Troubleshooting Pressure Spikes with the MRV-03 Valve: A Technical Support Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14752382#troubleshooting-pressure-spikes-with-mrv-03-valve\]](https://www.benchchem.com/product/b14752382#troubleshooting-pressure-spikes-with-mrv-03-valve)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com